troubleshooting API access to the ZINC database

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ZINC Database API: Technical Support Center

This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals accessing the **ZINC** database programmatically.

Frequently Asked Questions (FAQs)

Q1: Do I need an API key to access the **ZINC** database?

No, the **ZINC** database does not require a traditional API key for programmatic access. Instead, it utilizes a URL-based query system that functions like a RESTful API. You can construct URLs to perform searches and retrieve data without prior authentication.[1][2][3]

Q2: What is the base URL for programmatic access to the latest **ZINC** database?

The primary endpoint for programmatic access to the current version of the **ZINC** database, **ZINC**22, is https://cartblanche22.docking.org/.[1]

Q3: What data formats are available for download?

The **ZINC** database provides data in several formats suitable for cheminformatics and molecular docking studies. Commonly supported formats include:

- SMILES

- SDF

- mol2

- pdbqt

- flexibase[4][5]

You can specify the desired format in your URL query.

Q4: Is there a Python library to simplify API access?

Yes, there is a third-party Python library called **zinc**py that provides a more convenient way to query the **ZINC** database. It abstracts away the complexities of constructing the URL queries. [6]

Q5: Are there any limitations on the number of molecules I can download?

While there are no explicitly stated hard limits on the number of molecules that can be returned in a single query, downloading very large datasets (millions of compounds) can be time-consuming and prone to failure. For bulk downloads, it is highly recommended to use the "tranches" system, which breaks down the database into smaller, manageable chunks.[5][7][8]

Troubleshooting Guides
Problem: My API query is not returning any results or is returning an error.

This is a common issue that can arise from several causes. Follow this guide to troubleshoot your query.

Step 1: Verify Your Query Syntax

The most frequent cause of errors is an incorrectly formatted URL. Ensure your query adheres to the structure provided in the **ZINC** documentation.

- Base URL: Check that you are using the correct base URL: https://cartblanche22.docking.org/.[1]

Tech Support

- Resource and Identifier: Ensure the resource type (e.g., substances) and any identifiers (like **ZINC** IDs) are correctly placed in the URL.

- Parameters: Double-check the spelling and values of all query parameters.

Common Query Examples:

Query Type	Example URL Structure
Search by ZINC ID	https://cartblanche22.docking.org/substances.txt ?zinc_id=ZINC000000000001
Search by SMILES	https://cartblanche22.docking.org/substances.s mi?smiles=c1ccccc1
Search by Supplier Code	https://cartblanche22.docking.org/catitems.txt? supplier_code=SUPPLIER123

Step 2: Check for Common Pitfalls

- URL Encoding: Ensure that any special characters in your query, particularly in SMILES strings, are properly URL-encoded.

- HTTP vs. HTTPS: Always use https to ensure a secure connection.

Step 3: Interpret the HTTP Response Code

While the **ZINC** documentation does not provide a specific list of custom error codes, it uses standard HTTP status codes to indicate the outcome of a request.

HTTP Status Code	Meaning	Common Causes for ZINC API
200 OK	The request was successful.	Your query was valid and the server returned results.
400 Bad Request	The server could not understand the request due to invalid syntax.	Malformed URL, incorrect parameters, or invalid SMILES string.
404 Not Found	The requested resource could not be found.	The requested ZINC ID or other identifier does not exist in the database.
500 Internal Server Error	A generic error indicating a problem on the server.	The server encountered an unexpected condition. This could be transient.
503 Service Unavailable	The server is not ready to handle the request.	The server might be overloaded or down for maintenance.

Step 4: Test with a Simpler Query

If your complex query is failing, try a very simple and known-to-work query, such as searching for a single, common **ZINC** ID. This can help you determine if the issue is with your specific query or a more general connectivity problem.

Problem: I'm having trouble with large downloads or batch queries.

Downloading large subsets of the **ZINC** database requires a different approach than simple queries.

Recommended Protocol: Using Tranches for Bulk Downloads

For downloading substantial amounts of data, the **ZINC** database is divided into "tranches," which are smaller, pre-packaged subsets based on molecular properties.
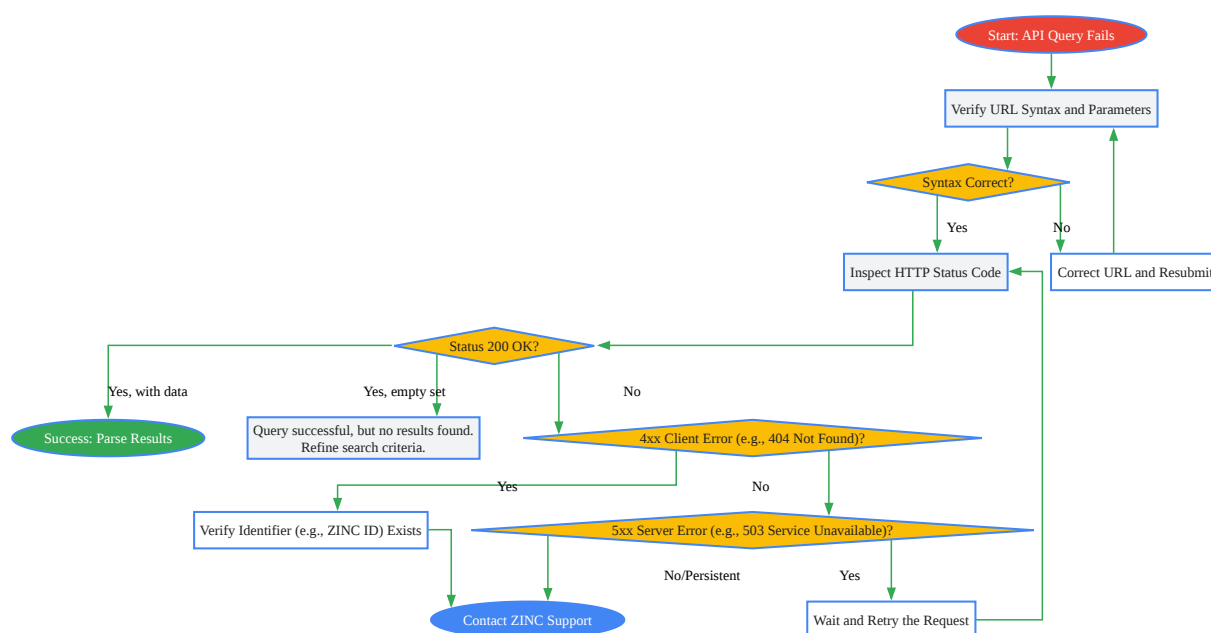
- Navigate to the Tranche Browser: Access the tranche browser on the **ZINC** website.

- Select Subsets: Choose the desired subsets based on properties like molecular weight and logP.

- Generate a Download Script: The website will generate a script (e.g., for curl or wget) that contains the URLs for all the selected tranches.[7][9]

- Execute the Script: Run this script from your command line to download the data in manageable parts. This method is more robust and less likely to fail than a single, massive download request.

Potential Issues with Batch Downloads:

- Connection Timeouts: Long-running downloads may be interrupted by network timeouts. The tranche-based script approach helps mitigate this, as you can often resume the script if it fails.

- Disk Space: Ensure you have sufficient local storage space before initiating a large download.

- Data Parsing Errors: After downloading, you may encounter issues parsing the files. Ensure your parsing script is robust and can handle potential inconsistencies in the data files. The **ZINC** "Problems" page on their wiki lists some known data representation issues.[10]
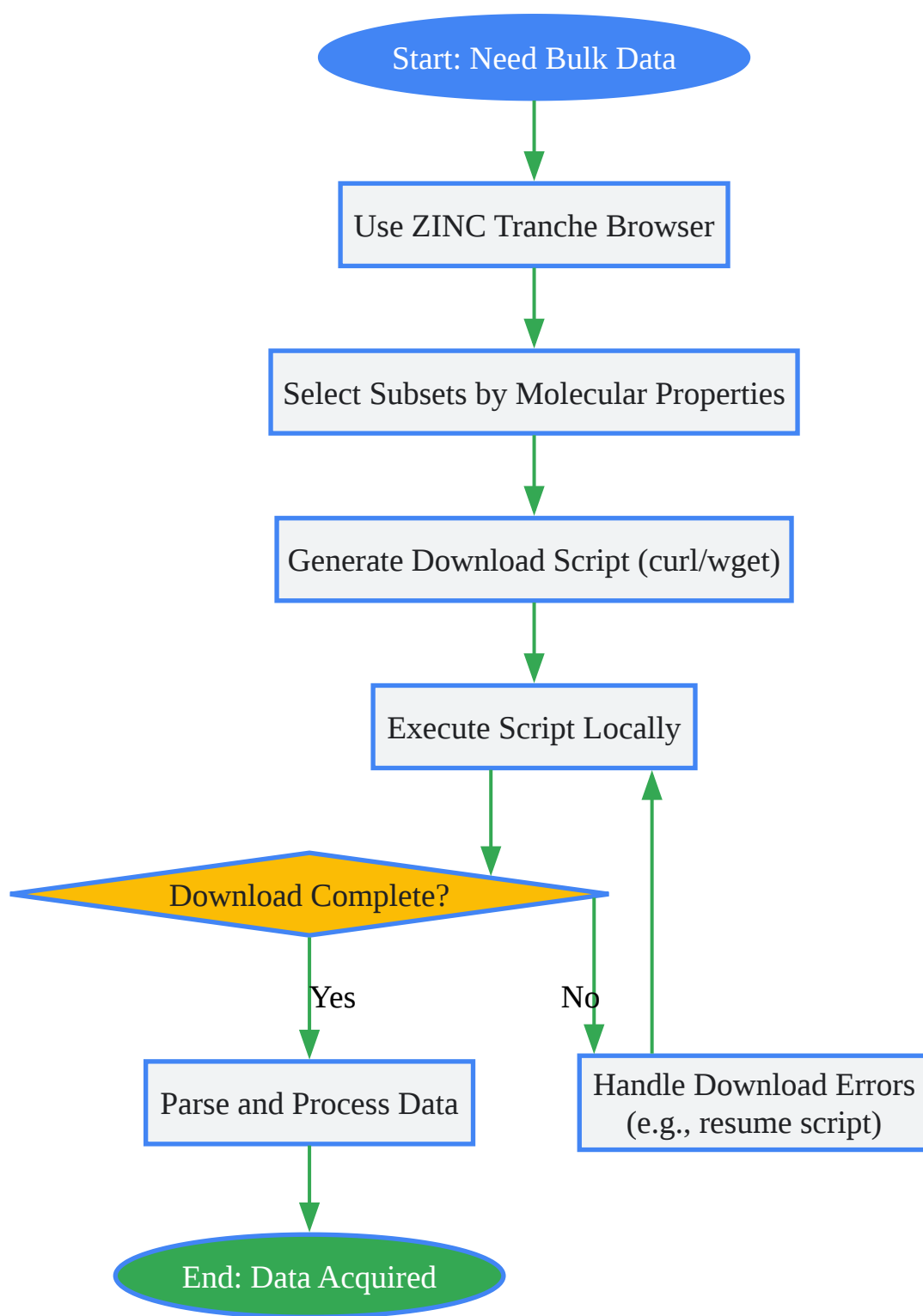
Experimental Workflows & Logical Relationships

The following diagrams illustrate common workflows and troubleshooting logic when interacting with the **ZINC** database API.

BENCH CHEM

Start: API Query Fails

Verify URL Syntax and Parameters

Syntax Correct?

Yes — No

Inspect HTTP Status Code — Correct URL and Resubmit

Status 200 OK?

Yes, with data — Yes, empty set — No

Success: Parse Results

Query successful, but no results found. Refine search criteria.

4xx Client Error (e.g., 404 Not Found)?

Yes — No

Verify Identifier (e.g., ZINC ID) Exists

5xx Server Error (e.g., 503 Service Unavailable)?

No/Persistent — Yes

Contact ZINC Support

Wait and Retry the Request

Click to download full resolution via product page

Caption: Troubleshooting workflow for failing API queries.

Caption: Recommended workflow for downloading bulk data from **ZINC**.

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